

Personal protective equipment for handling 1,2,6-Hexanetriol

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Compound of Interest

Compound Name: 1,2,6-Hexanetriol

Cat. No.: B095081

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Essential Safety and Handling Guide for 1,2,6-Hexanetriol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1,2,6-Hexanetriol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize risks.

Personal Protective Equipment (PPE)

While **1,2,6-Hexanetriol** is considered to have low toxicity, adherence to standard chemical handling precautions is crucial. The following personal protective equipment is recommended to prevent skin and eye contact and ensure respiratory safety.

Recommended PPE for Handling **1,2,6-Hexanetriol**

PPE Category	Specification
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Hand Protection	Wear appropriate protective gloves to prevent skin exposure.[1] Nitrile rubber gloves are a common choice for general laboratory use.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.[1] A standard lab coat is generally sufficient for handling small quantities in a controlled laboratory setting.
Respiratory Protection	No protective equipment is needed under normal use conditions with adequate ventilation. [1] If aerosols or mists are generated, a dust mask type N95 (US) may be used.[2]

Operational Plan: Handling and Storage

Engineering Controls:

- Work should be carried out in areas with adequate ventilation to minimize inhalation exposure.

Handling Procedures:

- Avoid contact with skin, eyes, or clothing.[1][3]
- Avoid breathing mist, vapors, or spray.[3]
- Ensure all sources of ignition are removed from the handling area as **1,2,6-Hexanetriol** is a combustible liquid.[1][3]
- Handle in accordance with good industrial hygiene and safety practices.[1]

Storage:

- Keep in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store below +30°C.[\[4\]](#)
- This substance is hygroscopic; store under a dry inert gas.[\[5\]](#)
- Incompatible materials to avoid in storage include strong oxidizing agents, acid anhydrides, and acid chlorides.[\[1\]](#)[\[3\]](#)

Disposal Plan

Proper disposal of **1,2,6-Hexanetriol** and its waste is critical to prevent environmental contamination. Do not flush into surface water or the sanitary sewer system.[\[1\]](#)[\[3\]](#)

Spill Cleanup:

- Absorb the liquid with an inert material such as vermiculite, sand, silica gel, acid binder, universal binder, or sawdust.[\[3\]](#)
- Place the absorbed material into a suitable, closed container for disposal.[\[3\]](#)
- Wash the spill area with soap or detergent and water.

Waste Disposal:

- The absorbed material should be disposed of by burning in a chemical incinerator equipped with an afterburner and scrubber.
- Alternatively, relatively inactive organic reagents should be collected in a designated container (Category A).[\[4\]](#) Halogenated reagents should be placed in Category B, and solid residues in Category C.[\[4\]](#)

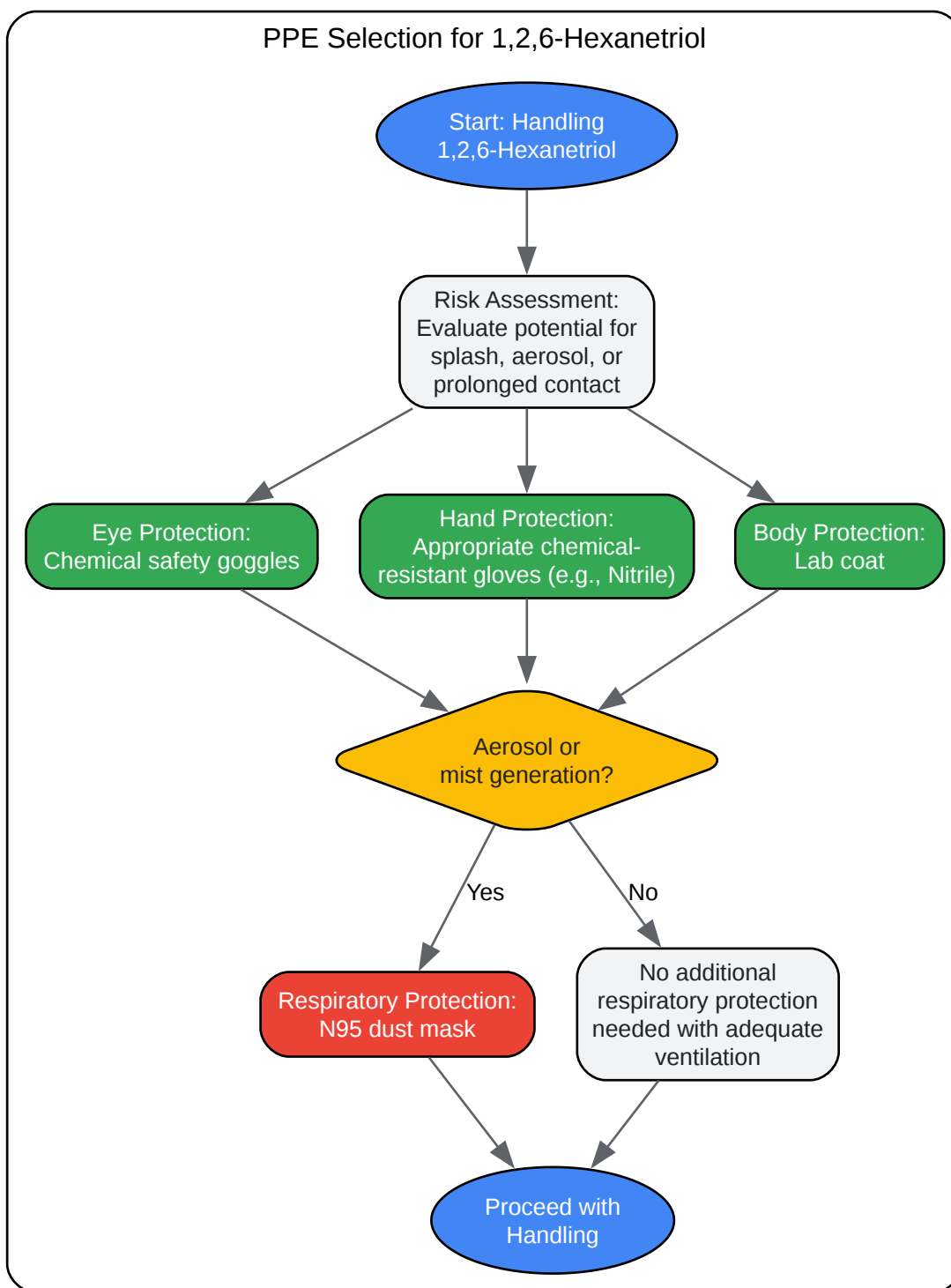
First Aid Measures

In case of accidental exposure, follow these first aid procedures:

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. [3]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if irritation develops or persists. [3]
Inhalation	Remove to fresh air. Get medical attention immediately if symptoms occur. If not breathing, give artificial respiration. [3]
Ingestion	Do NOT induce vomiting. Get medical attention. [3]

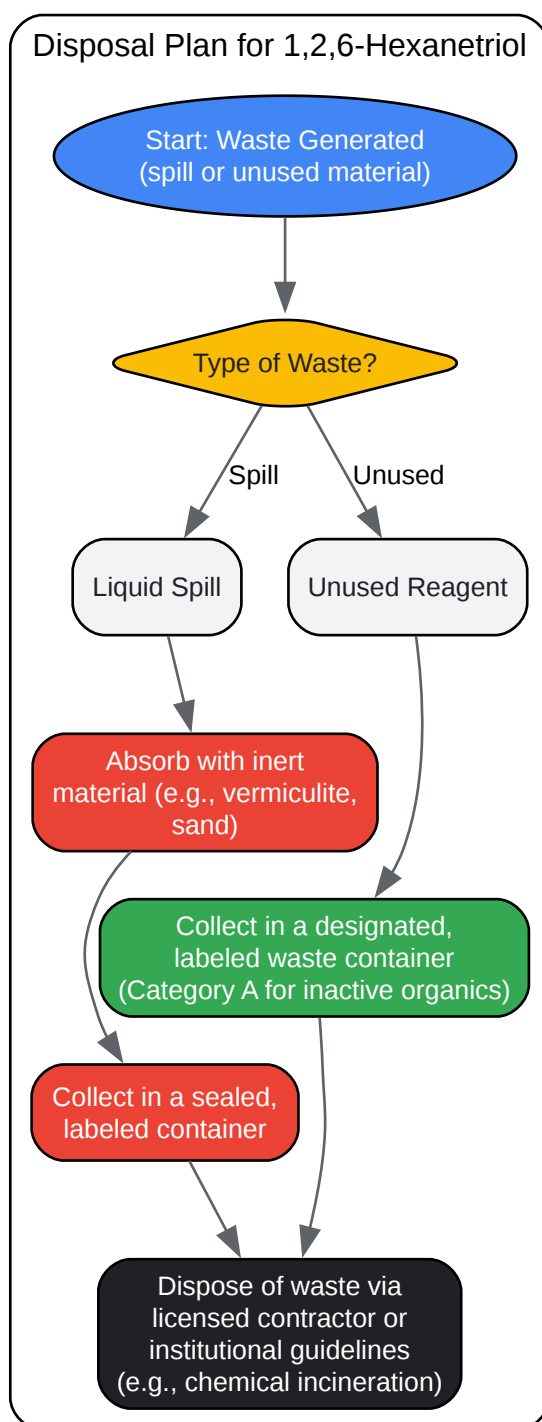
Visual Workflow Guides

The following diagrams illustrate the procedural workflows for PPE selection and waste disposal when handling **1,2,6-Hexanetriol**.



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Caption: PPE selection workflow for handling **1,2,6-Hexanetriol**.



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Caption: Disposal plan for **1,2,6-Hexanetriol** waste.

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